

The Solubility Profile of D-Talose: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *D-Talose*

Cat. No.: *B119580*

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This technical guide provides a comprehensive overview of the solubility of **D-Talose** in various solvents, intended for researchers, scientists, and professionals in drug development. **D-Talose**, a rare aldohexose monosaccharide, is an epimer of D-galactose at the C2 position and D-mannose at the C4 position.^[1] As interest in rare sugars for various biological and pharmaceutical applications grows, a thorough understanding of their physicochemical properties, such as solubility, is crucial for their application in experimental and formulation settings.

Quantitative Solubility Data of D-Talose

The solubility of **D-Talose** has been characterized in several solvent systems. The following tables summarize the available quantitative and qualitative data to provide a clear reference for laboratory use.

Table 1: Quantitative Solubility of **D-Talose** in Aqueous Ethanol Solutions

The solubility of **D-Talose** in mixtures of ethanol and water is dependent on both the concentration of ethanol and the temperature. Generally, solubility decreases as the concentration of ethanol increases and as the temperature decreases.^{[2][3]}

Ethanol Concentration (wt%)	Temperature (°C)	Solubility (mol/kg-solvent)
20	20	0.502
80	20	0.057
40	20	Value not specified
40	-20	Value decreased by ~66% from 20°C

Data extracted from Gao et al. (2015). The study notes that the dissolution enthalpy of **D-Talose** is higher than that of D-galactose and D-tagatose.[2][3]

Table 2: Solubility of **D-Talose** in Various Solvents

Quantitative data for the solubility of **D-Talose** in common organic solvents is limited. The available information is summarized below.

Solvent	Temperature (°C)	Solubility	Source
Water	25	0.1 g/mL	Wikipedia[4], Chemical Suppliers[5] [6]
Water	Not Specified	Soluble / Slightly Soluble	Discovery Fine Chemicals[7], United States Biological[8]
Methanol	Not Specified	Slightly Soluble	Wikipedia[4], Discovery Fine Chemicals[7]
Dimethyl Sulfoxide (DMSO)	Not Specified	Slightly Soluble	United States Biological[8]
Acetone	Not Specified	Data not available (expected to be low)	Inferred from general sugar solubility[9]

Note: The reported solubility of **D-Talose** in water at 0.1 g/mL (100 g/L) originates from sources such as Wikipedia and chemical supplier databases.^{[4][5][6]} This value is notably high and should be used with caution, especially as other sources describe it as only "soluble" or "slightly soluble".^{[7][8]} Further experimental verification is recommended.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **D-Talose**, based on the widely used isothermal shake-flask method.^{[10][11]} This method is considered a reliable approach for establishing equilibrium solubility.^[10]

Objective: To determine the equilibrium solubility of **D-Talose** in a given solvent at a specified temperature.

Materials and Equipment:

- D-(+)-Talose (high purity)
- Solvent of interest (e.g., water, ethanol, DMSO)
- Analytical balance
- Thermostatically controlled shaking incubator or water bath
- Vials or flasks with airtight seals
- Syringe filters (e.g., 0.45 µm PTFE or equivalent)
- Apparatus for quantitative analysis (e.g., HPLC with a refractive index detector, or a validated spectrophotometric method)
- Volumetric flasks and pipettes

Procedure:

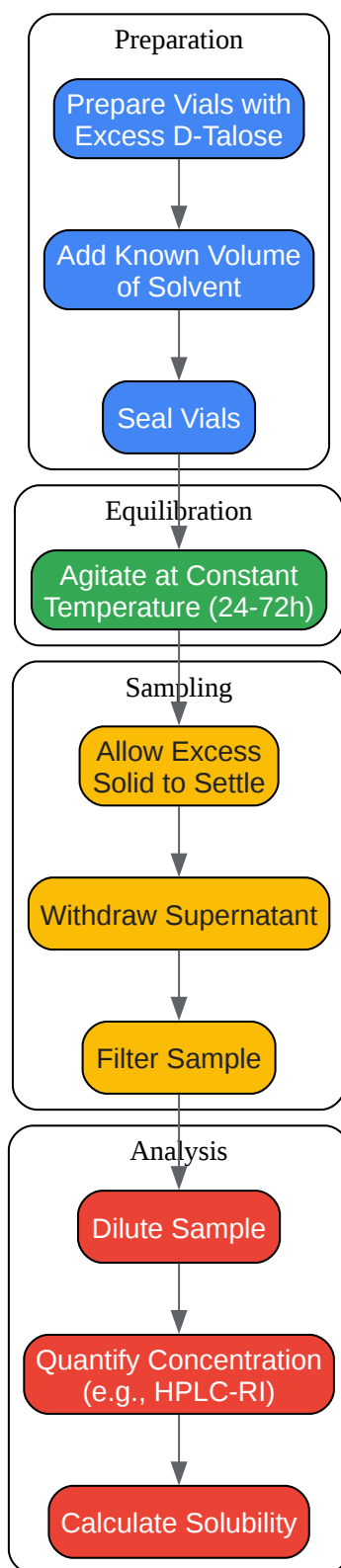
- Preparation of Supersaturated Solutions:

- Add an excess amount of **D-Talose** to a series of vials or flasks. The excess solid is crucial to ensure that equilibrium is reached from a state of saturation.
- Add a known volume of the solvent to each vial.
- Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a shaking incubator or water bath set to the desired constant temperature.
 - Agitate the samples for a predetermined period (typically 24-72 hours) to ensure that equilibrium is reached. The agitation should be vigorous enough to keep the solid suspended.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed at the experimental temperature for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a pre-warmed (or pre-cooled to the experimental temperature) syringe.
 - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solids.
- Quantitative Analysis:
 - Accurately dilute the filtered saturated solution with the appropriate solvent to a concentration within the linear range of the analytical method.
 - Analyze the concentration of **D-Talose** in the diluted solution using a validated analytical method (e.g., HPLC-RI).
- Calculation:

- Calculate the solubility of **D-Talose** in the solvent at the specified temperature, taking into account the dilution factor. The results are typically expressed in units such as g/L, mg/mL, or mol/L.

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining the solubility of **D-Talose** can be visualized as follows:



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*Experimental workflow for **D-Talose** solubility determination.*

Biological Context and Signaling

Currently, there is limited information available on the direct involvement of **D-Talose** in specific cell signaling pathways. However, research into rare sugars has shown that they can have significant biological effects. For instance, **D-Talose** has been observed to have growth-inhibitory effects on the nematode *Caenorhabditis elegans*.^[12] Studies on a derivative, 2-deoxy-2-[18F]fluoro-**D-talose**, indicate that it can enter the D-galactose metabolic pathway and be phosphorylated by galactokinase, leading to metabolic trapping.^[12] This suggests that **D-Talose** and its analogs may interact with cellular metabolic pathways, which could indirectly influence signaling processes. Further research is needed to elucidate the precise molecular mechanisms and any direct role of **D-Talose** in cell signaling.

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